

A Researcher's Guide to Analytical Standards for Octyltin Trichloride

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Compound of Interest

Compound Name: Octyltin trichloride

Cat. No.: B049613

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For researchers, scientists, and drug development professionals engaged in the analysis of organotin compounds, the selection of a high-quality analytical standard for **octyltin trichloride** is a critical first step to ensure accurate and reproducible results. This guide provides a comparative overview of commercially available analytical standards for **octyltin trichloride**, details a widely used analytical methodology, and presents visual workflows to aid in experimental design.

Comparison of Octyltin Trichloride Analytical Standards

The selection of an appropriate analytical standard is contingent on factors such as certified purity, format, and the quality management systems under which it was produced. The following table summarizes the specifications of **octyltin trichloride** standards from various suppliers to facilitate an informed decision.

Supplier	Product Name/ID	Purity	Format	Certifications
CPAchem	SB25070.100MG	99.1 +/- 0.1 %	Neat Solid	ISO 17034, ISO 17025, ISO 9001[1]
Chiron	13616.8-100MG	≥98%	Neat Solid	Information not available
LGC Standards	DRE-C15715000	Information not available	Neat Solid	Characterized under ISO 17025[2]
Scharlab	O0015100	Information not available	100mg Vial	Information not available
HPC Standards	677155	Information not available	100mg	Information not available
MedKoo Biosciences	534085	>98%	Solid Powder	Information not available[3]

Note: "Information not available" indicates that the data was not readily accessible from the product listings. It is recommended to contact the suppliers for detailed Certificates of Analysis.

Experimental Protocol: Analysis of Octyltin Trichloride by Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol is adapted from a standard method for the determination of organotin compounds in various matrices. This method involves sample preparation, including extraction and derivatization, followed by GC-MS analysis.

Sample Preparation (Migration and Derivatization)

This procedure simulates the leaching of **octyltin trichloride** from a sample matrix, followed by a derivatization step to improve its volatility for GC analysis.

- Migration: A sample migration step is performed to simulate gastric digestion. This is particularly relevant for materials that may come into contact with humans, such as toy materials. The specific conditions for migration (e.g., time, temperature, and solvent) will depend on the sample matrix and the relevant regulatory guidelines (e.g., EN71-3 for toys).
- Derivatization:
 - To 5 mL of the migration solution, add 0.1 mL of an internal standard solution and 5 mL of an acetate buffer solution to adjust the pH to 4.7.
 - Add 0.5 mL of 2% sodium tetraethylborate and 2 mL of hexane.
 - Vortex the mixture for 30 minutes.
 - Allow the mixture to stand until the phases separate.
 - The upper hexane layer, containing the derivatized organotin compounds, is collected for GC-MS analysis.

GC-MS Instrumentation and Conditions

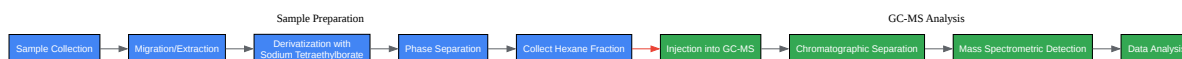
The following instrumental parameters are recommended for the analysis of derivatized **octyltin trichloride**.

- Gas Chromatograph (GC) System: Agilent 7890B or equivalent.
- Mass Spectrometer (MS) System: Agilent 5977A Series Mass Spectrometer with Extractor Ion source or equivalent.
- Autosampler: Agilent 7697A Automatic Liquid Sampler or equivalent.
- GC Column: Agilent J&W DB-5ms Ultra Inert capillary column (30 m × 0.25 mm, 0.25 µm) or equivalent.
- Injection Volume: 2 µL.
- Injection Mode: Pulsed splitless, 25 psi for 1.5 min.

- Inlet Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 1 min.
 - Ramp 1: 20 °C/min to 140 °C.
 - Ramp 2: 10 °C/min to 200 °C.
 - Ramp 3: 25 °C/min to 280 °C, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Acquisition Mode: Selected Ion Monitoring (SIM).

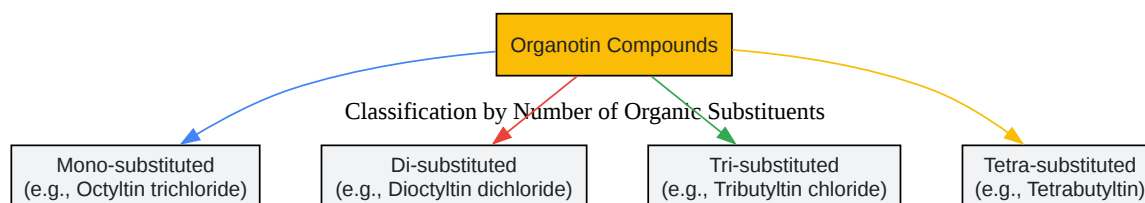
Visualizing the Workflow and Compound Classification

To better understand the analytical process and the context of **octyltin trichloride** analysis, the following diagrams have been generated.



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Caption: Experimental workflow for the GC-MS analysis of **octyltin trichloride**.



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Caption: Classification of organotin compounds based on organic substitution.

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References

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- 3. medkoo.com [medkoo.com]
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